

Application Note: Preparation and Handling of 2'-F-ddC Stock Solutions

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Compound of Interest

Compound Name: Cytidine, 2',3'-dideoxy-2'-fluoro-

CAS No.: 122929-23-1

Cat. No.: B12804185

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Introduction & Mechanism

2'-Fluoro-2',3'-dideoxycytidine (2'-F-ddC) is a synthetic nucleoside analogue of cytidine. It functions primarily as a Nucleoside Reverse Transcriptase Inhibitor (NRTI).

- **Mechanism of Action:** Upon entering the cell, 2'-F-ddC is phosphorylated by cellular kinases to its triphosphate form (2'-F-ddCTP). This active metabolite competes with natural dCTP for incorporation into viral DNA.
- **Chain Termination:** Due to the absence of a 3'-hydroxyl (3'-OH) group on the ribose ring, the incorporation of 2'-F-ddC prevents the formation of the next phosphodiester bond, effectively terminating DNA chain elongation.
- **Research Applications:** Primarily used in virology (HIV, HBV) to study polymerase inhibition and viral replication kinetics.

Physicochemical Properties[2][8][11][12][13][14]

- **Chemical Name:** 2'-Fluoro-2',3'-dideoxycytidine[1]

- Molecular Formula: $C_9H_{12}FN_3O_3$ (Verify against your CoA)
- Molecular Weight (MW): ~229.21 g/mol (Note: MW may vary if supplied as a salt, e.g., HCl).
- Solubility:
 - DMSO: Soluble (Recommended for Master Stock).
 - Water: Moderately soluble; stability is pH-dependent.
 - Ethanol: Limited solubility.

Safety & Handling (E-E-A-T)

- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle powder in a biosafety cabinet or fume hood to avoid inhalation.
- Toxicity: As a chain terminator, 2'-F-ddC interferes with DNA replication. Treat as potentially genotoxic and cytotoxic.
- Stability Warning: Dideoxynucleosides possess an N-glycosidic bond that is susceptible to hydrolysis, particularly in acidic environments. Avoid storing in unbuffered water or acidic media.

Protocol: Preparation of 100 mM Master Stock Solution

Objective: Create a stable, high-concentration Master Stock in DMSO to minimize hydrolysis risk and allow for long-term storage.

Materials

- 2'-F-ddC powder (Check CoA for purity and exact MW).
- Dimethyl Sulfoxide (DMSO), sterile-filtered, cell culture grade ($\geq 99.7\%$).
- Vortex mixer.

- Amber microcentrifuge tubes (1.5 mL) or foil-wrapped tubes (light protection is Good Laboratory Practice for nucleosides).

Step-by-Step Procedure

- Calculate Mass/Volume: Use the formula:
 - Example: To prepare 1 mL of 100 mM stock using pure 2'-F-ddC (MW $\approx$ 229.2 g/mol):
- Weighing:
 - Weigh approximately 23 mg of 2'-F-ddC powder into a sterile tube.
 - Critical: Record the exact mass weighed (e.g., 23.4 mg) to recalculate the precise volume of DMSO needed.
- Solvent Addition (DMSO):
 - Calculate the volume of DMSO required to reach exactly 100 mM based on the actual mass.
 - Add the calculated volume of sterile DMSO.[\[11\]](#)
- Dissolution:
 - Vortex vigorously for 30–60 seconds.
 - Inspect visually.[\[11\]](#)[\[12\]](#) The solution should be completely clear. If particles remain, warm gently to 37°C for 5 minutes and vortex again.
- Aliquoting & Storage:
 - Dispense into small aliquots (e.g., 20–50 μ L) to avoid repeated freeze-thaw cycles.
 - Store at -20°C. Stable for >6 months if kept anhydrous.

Protocol: Cell Culture Application

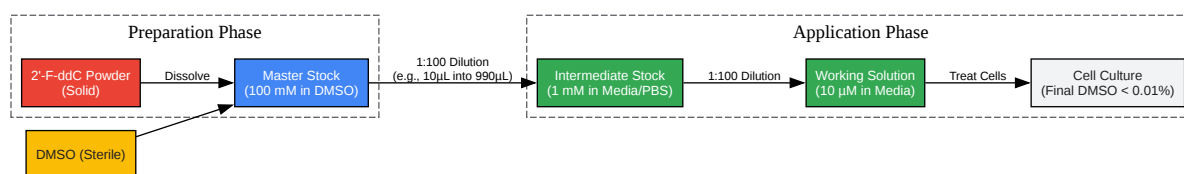
Objective: Dilute the Master Stock into culture medium without causing precipitation or solvent toxicity.

Dilution Strategy

Direct addition of 100 mM stock to cells is not recommended due to pipetting inaccuracy of small volumes and high local DMSO concentration. Use a serial dilution method.

Target Working Concentration: Typically 1 μM – 50 μM for antiviral assays. DMSO Limit: Final DMSO concentration on cells must be < 0.5% (ideally < 0.1%) to avoid non-specific cytotoxicity.

Workflow Diagram (Graphviz)



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Caption: Serial dilution workflow to ensure accuracy and minimize DMSO shock to cells.

Dilution Table (Example for 10 μM Final)

Step	Source Solution	Volume Source	Diluent (Media)	Final Conc.	Final DMSO %
1	Master Stock (100 mM)	10 μL	990 μL	1 mM	1.0%
2	Intermediate (1 mM)	100 μL	9.9 mL	10 μM	0.01%

Note: Step 1 creates an Intermediate Stock. Step 2 creates the final media for the cells.

Quality Control & Troubleshooting

Issue	Possible Cause	Solution
Precipitation	Stock too concentrated or cold media	Warm media to 37°C before adding drug. Vortex intermediate dilutions immediately.
Cytotoxicity (Controls)	DMSO toxicity or Mitochondrial toxicity	Always run a "Vehicle Control" (DMSO only) at the same % as the treatment group. ddC analogs can cause mitochondrial toxicity [1].
Loss of Potency	Hydrolysis (Acidic pH)	Ensure stock is in DMSO (anhydrous). Do not store diluted aqueous stocks for >24h.

References

- Lewis, W. & Dalakas, M.C. (1995). Mitochondrial toxicity of antiviral drugs. *Nature Medicine*, 1, 417–422. [Link](#)
- Murakami, E., et al. (2007). Mechanism of activation of PSI-6130 and its metabolic pathway. *Journal of Biological Chemistry*.
- PubChem Compound Summary. 2',3'-dideoxy-2',3'-didehydro-2'-fluorocytidine (Structural reference for related analogs). [Link](#)
- Cayman Chemical. 2'-Fluoro-2'-deoxycytidine Product Information (Reference for solubility profiles of fluoro-cytidines). [Link](#)

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Sources

- [1. WO1999043691A1 - 2'-fluoronucleosides - Google Patents \[patents.google.com\]](#)
- [2. 2',2'-difluoro-2'-deoxycytidine-3',5'-dibenzoate - Melting Point 229-232°C, Boiling Point 608.4°C, Density 1.45±0.1 G/cm³ | Pharmaceutical Intermediate, Cas No: 134790-39-9, DmsO Soluble at Best Price in Navi Mumbai | Navone Specialties \(opc\) Private Limited \[tradeindia.com\]](#)
- [3. 2'-2'-difluorodeoxycytidine: in vitro effects on cell-mediated immune response - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. 2'-Fluoro-2'-Deoxycytidine, 10212-20-1 | BroadPharm \[broadpharm.com\]](#)
- [6. 2'-Deoxy-2'-fluorocytidine | C9H12FN3O4 | CID 101507 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. 2'-Fluoro-2'-Deoxycytidine, 10212-20-1 | BroadPharm \[broadpharm.com\]](#)
- [8. caymanchem.com \[caymanchem.com\]](#)
- [9. 2',3'-Dideoxy-2',3'-didehydro-2'-fluorocytidine | C9H10FN3O3 | CID 72267 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. 2',3'-Dideoxy-2',3'-didehydro-2'-fluorocytidine | C9H10FN3O3 | CID 72267 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [11. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [12. EA008609B1 - 2'-fluoronucleosides - Google Patents \[patents.google.com\]](#)
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